

# Safeguarding Your Research: A Comprehensive Guide to Handling VO-Ohpic Trihydrate

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## Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B15606534

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **VO-Ohpic trihydrate**, a potent and selective PTEN inhibitor. Adherence to these procedures is critical for minimizing risk and ensuring the integrity of your research.

**VO-Ohpic trihydrate** is classified as an acute oral toxicant, a skin and eye irritant, and may cause respiratory irritation.[1] Understanding and implementing proper handling and disposal protocols are not just best practices; they are a necessity for a safe laboratory environment.

## Personal Protective Equipment (PPE): Your First Line of Defense

A thorough risk assessment should always precede the handling of any chemical. For **VO-Ohpic trihydrate**, the following personal protective equipment is mandatory:

- Eye and Face Protection: Safety goggles with side-shields or a face shield are essential to protect against splashes and airborne particles.[2]

- **Hand Protection:** Wear protective gloves.[1][2] Given the nature of the substance, chemically resistant gloves (e.g., nitrile) are recommended. Always inspect gloves for any signs of degradation or puncture before use.
- **Skin and Body Protection:** An impervious lab coat or protective clothing is required to prevent skin contact.[2]
- **Respiratory Protection:** Use only in a well-ventilated area.[1] If dust or aerosols are likely to be generated, a suitable respirator should be used.[2]

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **VO-Ohpic trihydrate**.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>16</sub> N <sub>2</sub> O <sub>11</sub> V	[3]
Molecular Weight	415.20 g/mol	[3]
Appearance	Powder	[4]
IC <sub>50</sub> (PTEN)	35 nM / 46±10 nM	[3][5][6]
Solubility in DMSO	>10 mM / 4.16 mg/mL	[4][5]
Storage (Powder)	-20°C for 3 years	[3][4]
Storage (In Solvent)	-80°C for 1 year / -80°C for 6 months	[4][6]

## Operational Plan: A Step-by-Step Protocol for Safe Handling

This protocol outlines the key steps for safely handling **VO-Ohpic trihydrate** from receipt to disposal.

### 1. Preparation and Pre-Handling:

- Ensure a well-ventilated work area, such as a chemical fume hood.[1][2]
- Verify that a safety shower and eyewash station are accessible.[2]
- Don all required PPE as specified above.

## 2. Handling and Solution Preparation:

- Avoid creating dust.[2]
- When preparing solutions, such as dissolving in DMSO, do so within the confines of a fume hood.[4][7]
- For obtaining a higher concentration, the tube can be warmed at 37°C for 10 minutes and/or shaken in an ultrasonic bath.[5]
- Do not eat, drink, or smoke when using this product.[1][2]
- Wash hands thoroughly after handling.[1][2]

## 3. Post-Handling and Storage:

- Store in a well-ventilated place and keep the container tightly closed.[1]
- For long-term storage of the powder, a temperature of -20°C is recommended.[3][4]
- Stock solutions should be stored at -80°C.[4][6]
- Store in a locked-up location.[1]

# Disposal Plan: Ensuring Environmental and Personnel Safety

Proper disposal of **VO-Ohpic trihydrate** and its containers is crucial.

- Dispose of contents and container in accordance with local, state, and federal regulations.[1]
- This should be done through an approved waste disposal plant.[2]

- Avoid release to the environment.[2]

## Experimental Protocol Example: PTEN Inhibition Assay

The following is a generalized methodology for an in-vitro PTEN inhibition assay, based on cited literature.

Objective: To determine the inhibitory effect of **VO-Ohpic trihydrate** on PTEN activity.

Materials:

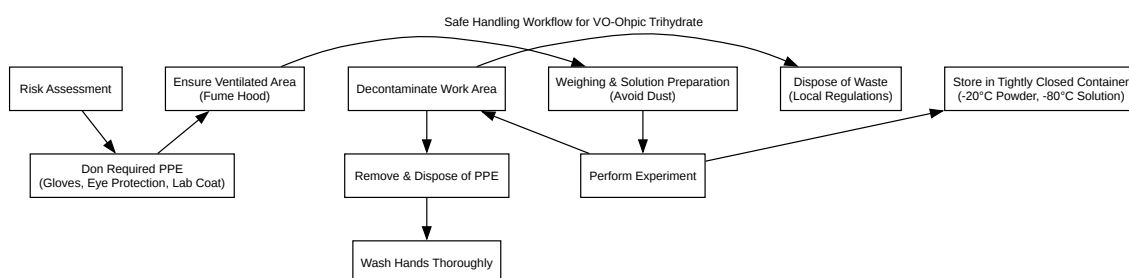
- Recombinant PTEN enzyme
- **VO-Ohpic trihydrate**
- Assay buffer (e.g., 100 mM Tris, pH 7.4, containing 2 mM DTT)[7]
- Substrate (e.g., OMFP - 6,8-difluoro-4-methylumbelliferyl phosphate)[7]
- DMSO
- Microtiter plates

Procedure:

- Prepare a stock solution of **VO-Ohpic trihydrate** in DMSO (e.g., 100  $\mu$ M).[4][7]
- Further dilute the **VO-Ohpic trihydrate** stock solution to the desired experimental concentrations using the assay buffer with 1% DMSO.[7]
- Pre-incubate the PTEN enzyme with the various concentrations of **VO-Ohpic trihydrate** at room temperature for 10 minutes.[7]
- Initiate the enzymatic reaction by adding the OMFP substrate.[7]
- Monitor the hydrolysis of OMFP by measuring the change in fluorescence in a microtiter plate reader (excitation at 485 nm and emission at 525 nm).[7]

- Correct for background fluorescence from VO-Ohpic in the assay buffer during data analysis. [7]

## Visualizing the Workflow: Safe Handling of VO-Ohpic Trihydrate



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Caption: Workflow for the safe handling of **VO-Ohpic trihydrate**.

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